

Optimizing Atr-IN-30 degrader activity in cells

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Compound of Interest

Compound Name: Atr-IN-30

Cat. No.: B15541958

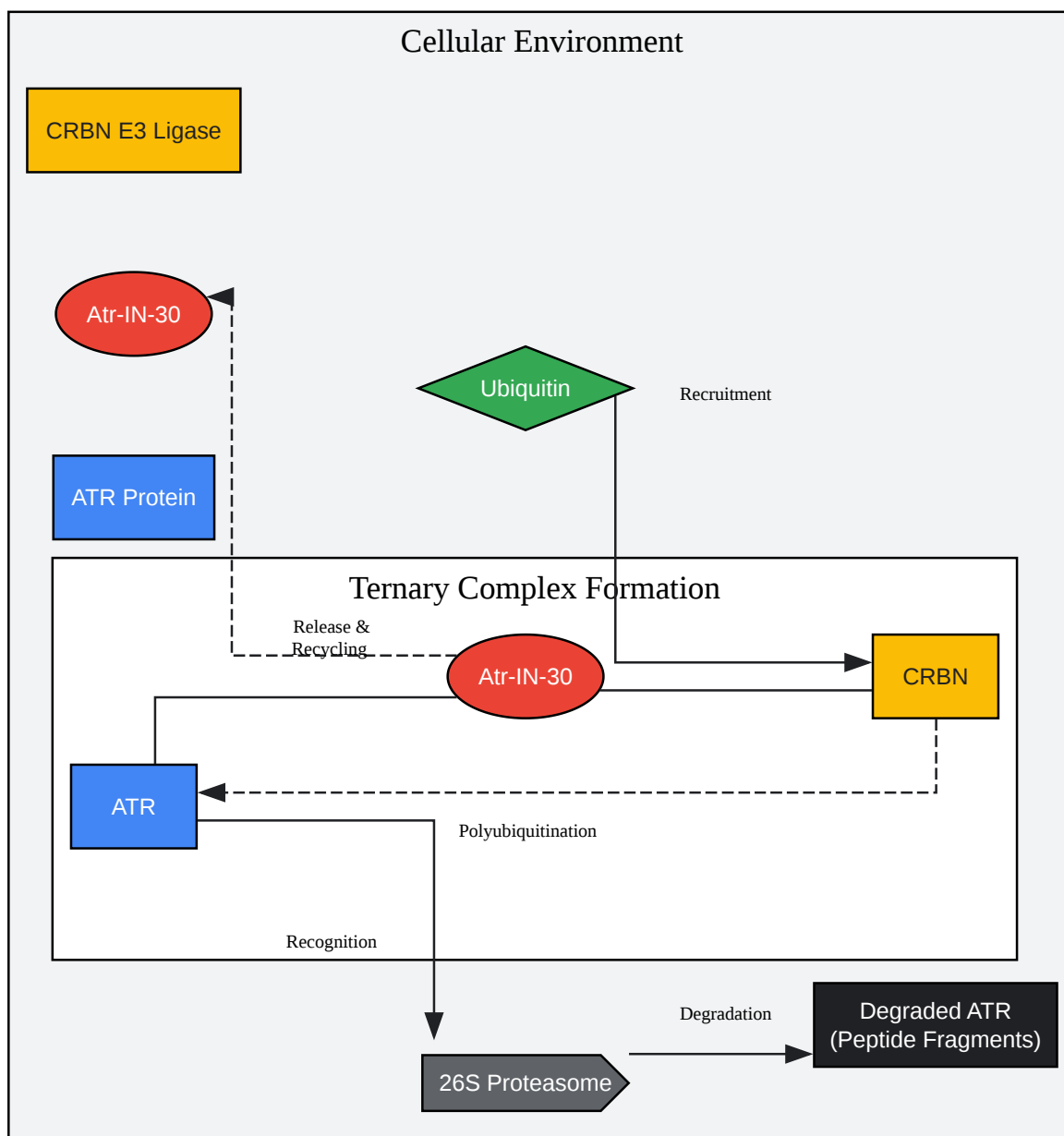
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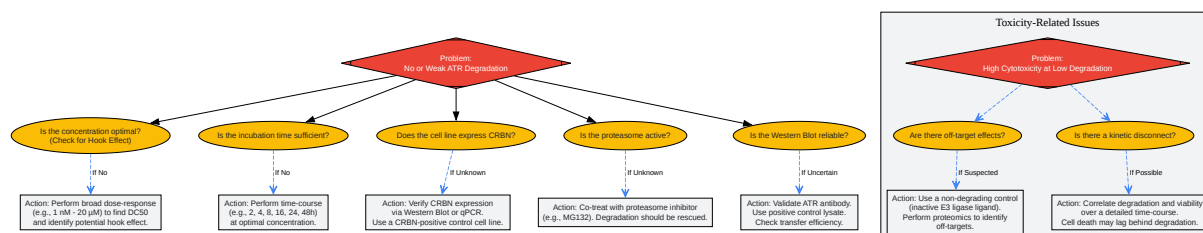
Atr-IN-30 Degradar Technical Support Center

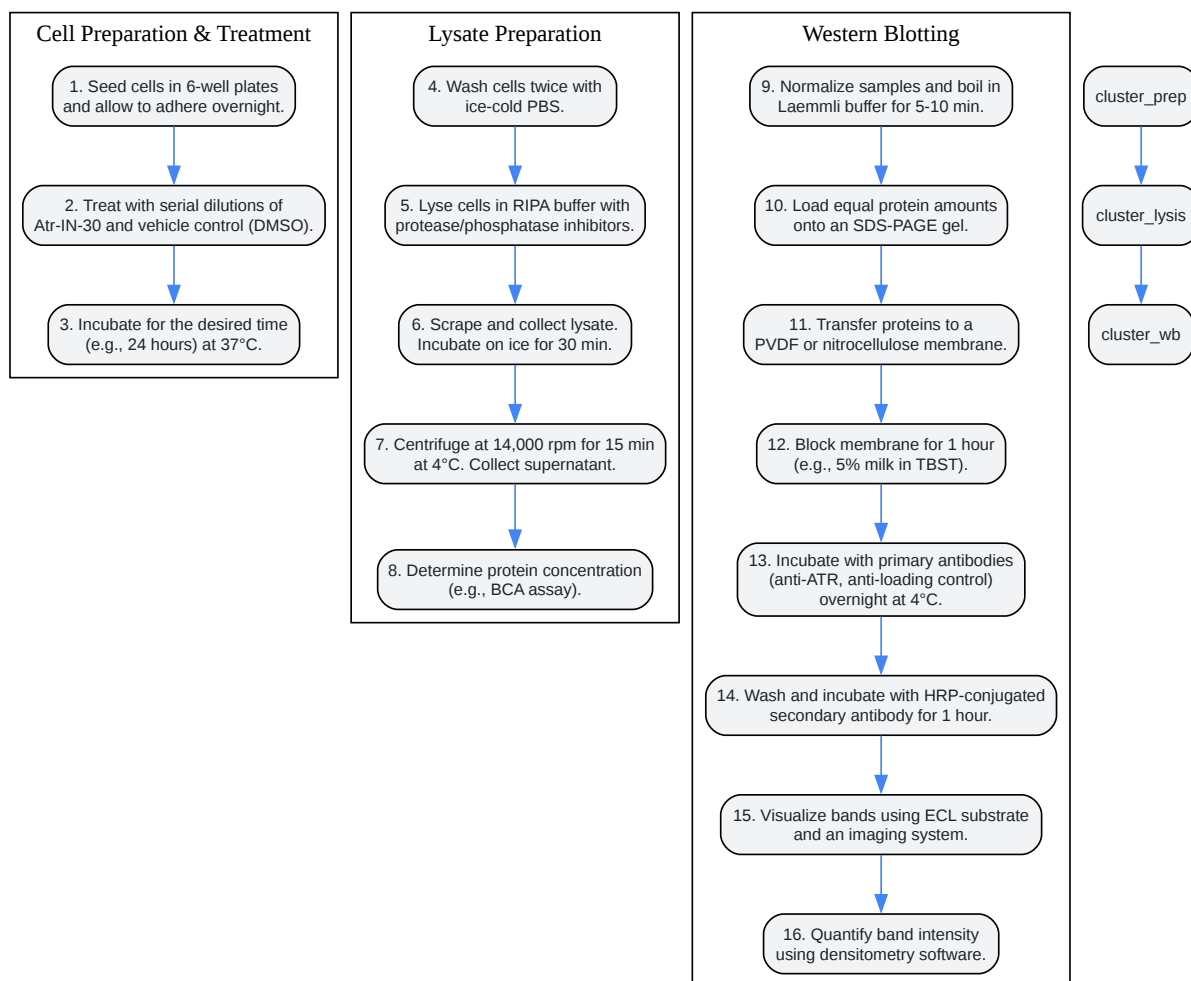
Welcome to the technical support center for **Atr-IN-30**, a potent and selective degrader of the Ataxia Telangiectasia and Rad3-related (ATR) protein. This resource provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides, frequently asked questions (FAQs), and detailed experimental protocols to optimize the use of **Atr-IN-30** in cellular assays.

Understanding Atr-IN-30's Mechanism of Action

Atr-IN-30 is a heterobifunctional molecule, often classified as a Proteolysis-Targeting Chimera (PROTAC). It is designed to hijack the cell's natural protein disposal machinery to specifically eliminate the ATR protein[1]. It functions by simultaneously binding to the ATR protein and an E3 ubiquitin ligase, forming a ternary complex. This proximity induces the E3 ligase to tag ATR with ubiquitin, marking it for degradation by the 26S proteasome[1]. This event-driven, catalytic mechanism allows for the substoichiometric removal of ATR, offering a powerful alternative to traditional kinase inhibition[2][3]. For the purposes of this guide, we will assume **Atr-IN-30** utilizes the Cereblon (CRBN) E3 ligase, a common strategy for ATR degraders[4].







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References

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- 4. Pharmacological degradation of ATR induces antiproliferative DNA replication stress in leukemic cells - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/36111111/)]
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